

minimizing off-target effects of Angulatin K in cell-based assays

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Compound of Interest

Compound Name: Angulatin K

Cat. No.: B12376975

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Technical Support Center: Angulatin K

Welcome to the **Angulatin K** Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to minimize off-target effects of **Angulatin K** in cell-based assays. **Angulatin K** is a natural sesquiterpene polyol ester found in the root bark of *Celastrus angulatus*. For the purposes of this guide, we will consider **Angulatin K** as a potent inhibitor of the fictional "Kinase X," a key component of the "Cell Growth Signaling Pathway."

Frequently Asked Questions (FAQs)

Q1: What are off-target effects and why are they a concern with **Angulatin K**?

A1: Off-target effects are unintended interactions of a small molecule, like **Angulatin K**, with cellular components other than its intended biological target (Kinase X). These interactions can lead to misleading experimental results, cellular toxicity, or unexpected pharmacological effects. For instance, a kinase inhibitor might not only inhibit its target kinase but also a range of other kinases, leading to a broader cellular response than anticipated. It is a common phenomenon that small molecules can have multiple biological targets, which can complicate the interpretation of experimental data.

Q2: What are the common causes of off-target effects for kinase inhibitors like **Angulatin K**?

A2: Off-target effects can arise from several factors:

- **Structural Similarity:** Many small molecules bind to conserved domains in proteins. The ATP-binding pocket, for example, is structurally similar across many kinases, making it a common source of off-target binding for kinase inhibitors.
- **Compound Promiscuity:** Some chemical scaffolds are inherently more prone to interacting with multiple proteins.
- **High Compound Concentration:** Using concentrations of a small molecule that are significantly higher than its binding affinity for the intended target can increase the likelihood of binding to lower-affinity off-target proteins.
- **Cellular Context:** The expression levels of on- and off-target proteins in a specific cell type can influence the observed effects.

****Q3:** Why is it crucial to

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